

Commercial Sourcing and Applications of Enriched Tungsten-183: A Technical Guide

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Compound of Interest

Compound Name: Tungsten-183

Cat. No.: B082725

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of enriched **Tungsten-183** (^{183}W), its key specifications, and potential applications in research and drug development. The information is compiled to assist professionals in sourcing this stable isotope and understanding its utility in various scientific domains.

Commercial Suppliers and Available Forms

Several commercial suppliers specialize in the provision of enriched stable isotopes, including **Tungsten-183**. These suppliers cater to both research and commercial quantities, offering various chemical forms and purities to meet specific experimental needs. Key suppliers identified in the market include American Elements, BuyIsotope.com (a subsidiary of Neonest AB), Trace Sciences International, and Eurisotop (a subsidiary of Cambridge Isotope Laboratories).

The available forms of **Tungsten-183** are diverse, with the most common being metal powder (W) and tungsten trioxide (WO_3).^{[1][2]} For more specific applications, some suppliers offer custom forms such as rods, pellets, pieces, granules, sputtering targets, and ingots.^{[3][4]}

Quantitative Specifications

The quality and usability of enriched **Tungsten-183** are defined by several key parameters, including isotopic enrichment, chemical purity, and physical form. The following table

summarizes the quantitative data available from various suppliers.

Parameter	Specification	Supplier/Source
Isotopic Enrichment	> 96%	Trace Sciences International[5]
Chemical Purity	98%	Eurisotop[6]
Natural Abundance	14.31%	BuyIsotope.com[1]
Atomic Mass	182.950223 Da	BuyIsotope.com[1]
Available Forms	Metal Powder (W), Oxide (WO ₃), Rod, Pellets, Pieces, Granules, Sputtering Targets, Ingot	American Elements, BuyIsotope.com, Urenco Isotopes[1][2][3][4]

Note: Suppliers typically provide a Certificate of Analysis (CoA) with specific batch details upon request.[7]

Key Applications

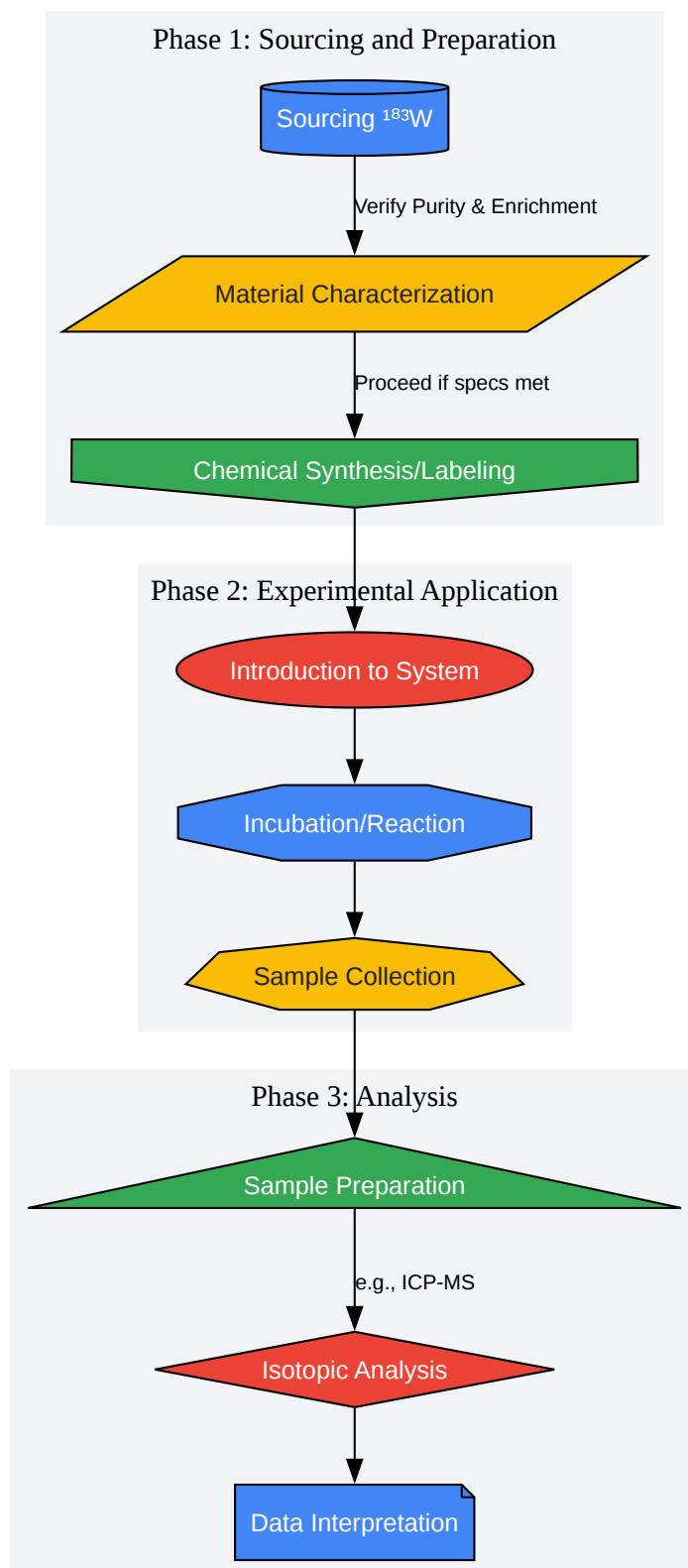
Enriched **Tungsten-183** is a stable, non-radioactive isotope utilized in a range of scientific applications. Its unique nuclear properties make it a valuable tool in several research areas:

- **Gamma-Ray Spectroscopy:** ¹⁸³W is used in studies of metallic structures and properties through gamma-ray spectroscopy.[1][2]
- **Adsorption Process Studies:** It serves as a tracer in research focused on understanding adsorption phenomena at material surfaces.[1][2]
- **Biomedical and Biological Labeling:** As a stable isotope, it can be incorporated into molecules for tracing and quantification in biological systems without the concerns associated with radioactivity.[3]
- **Target Material:** It is used as a target material in particle accelerators for nuclear physics research.[3]

While direct applications in drug development are not extensively documented in publicly available literature, its use as a stable isotopic label presents potential for pharmacokinetic and metabolism studies, offering an alternative to radioactive isotopes.

Experimental Workflow: A Generalized Approach

Detailed experimental protocols are highly specific to the research question being addressed. However, a generalized workflow for the utilization of enriched **Tungsten-183** in a typical labeling and analysis experiment can be conceptualized as follows.



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Phone: (601) 213-4426

Email: info@benchchem.com